

Personal protective equipment for handling Salvinorin A propionate

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Compound of Interest

Compound Name: *Salvinorin A propionate*

Cat. No.: *B163338*

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Essential Safety and Handling of Salvinorin A Propionate

For researchers, scientists, and drug development professionals, ensuring safe handling of potent compounds like **Salvinorin A propionate** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment. The following procedures are based on best practices for handling potent psychoactive compounds and information available for the closely related compound, Salvinorin A, in the absence of a specific Safety Data Sheet (SDS) for **Salvinorin A propionate**.

Product Information:

Property	Value	Source
Synonyms	Divinorin A Propionate, Sal A Propionate, Sal-2-propionate, Salvinorinyl-2-propionate	[1]
Physical Form	Crystalline solid	[1]
Molecular Formula	C ₂₄ H ₃₀ O ₈	[1]
Formula Weight	446.5 g/mol	[1]
Purity	≥98%	[1]
Storage	-20°C	[1]
Stability	≥ 4 years at -20°C	[1]

Personal Protective Equipment (PPE)

Due to the potent nature of **Salvinorin A propionate**, a comprehensive PPE strategy is crucial to minimize exposure. This material should be considered hazardous until further information becomes available.[1] The following table outlines the recommended PPE for various tasks.

Task	Gloves	Gown	Eye Protection	Respiratory Protection
Unpacking/Handling Vials	Double nitrile gloves, powder-free	Disposable, long-sleeved, seamless gown	Safety goggles	N95 respirator or higher
Weighing and Preparing Solutions	Double nitrile gloves, powder-free	Disposable, long-sleeved, seamless gown	Face shield and safety goggles	Powered Air-Purifying Respirator (PAPR) is recommended. At minimum, a half-face respirator with appropriate cartridges.
Administering to Subjects	Double nitrile gloves, powder-free	Disposable, long-sleeved, seamless gown	Safety goggles	As required by the specific experimental protocol and risk assessment.
Cleaning and Decontamination	Heavy-duty nitrile or neoprene gloves	Chemical-resistant gown or apron over a disposable gown	Face shield and safety goggles	Half-face respirator with appropriate cartridges
Waste Disposal	Double nitrile gloves, powder-free	Disposable, long-sleeved, seamless gown	Safety goggles	As required by the specific disposal protocol and risk assessment.

Key PPE Considerations:

- Gloves: Always wear two pairs of powder-free nitrile gloves.[\[2\]](#) Change the outer glove immediately upon suspected contact with the compound. Regularly change gloves, with

recommendations varying from every 30 to 60 minutes.[2]

- Gowns: Use disposable gowns with long sleeves and closed cuffs to protect the body.[3]
- Eye and Face Protection: Safety goggles are essential to protect the eyes.[3] A face shield should be worn in addition to goggles when there is a risk of splashes.[2][3]
- Respiratory Protection: Surgical masks do not offer adequate protection from chemical exposure.[3] A respirator is necessary, especially when handling the solid compound, to prevent inhalation of airborne particles.

Handling and Operational Plan

1. Preparation and Engineering Controls:

- All handling of **Salvinorin A propionate**, especially weighing and preparation of stock solutions, should be conducted in a designated area within a certified chemical fume hood or a Class II Biosafety Cabinet (BSC).[4]
- Ensure all necessary PPE is donned correctly before entering the designated handling area.

2. Weighing the Compound:

- Weigh the crystalline solid within the fume hood or BSC.
- Use dedicated, clearly labeled equipment (spatulas, weigh boats, etc.).
- Handle the compound gently to avoid generating dust.

3. Solution Preparation:

- **Salvinorin A propionate** is soluble in organic solvents such as acetonitrile, DMSO, and dimethylformamide (DMF).[1]
- When dissolving, add the solvent slowly to the solid.
- If preparing an aqueous solution, first dissolve the compound in DMF and then dilute with the aqueous buffer.[1] The solubility in a 1:1 solution of DMF:PBS (pH 7.2) is approximately 0.5

mg/ml.[1]

- Aqueous solutions are not recommended for storage for more than one day.[1]

4. Spill Management:

- Have a spill kit readily available in the laboratory.
- In case of a spill, evacuate the immediate area.
- Wearing appropriate PPE, cover the spill with an absorbent material.
- Clean the area with a suitable decontaminating agent.
- All materials used for spill cleanup should be disposed of as hazardous waste.

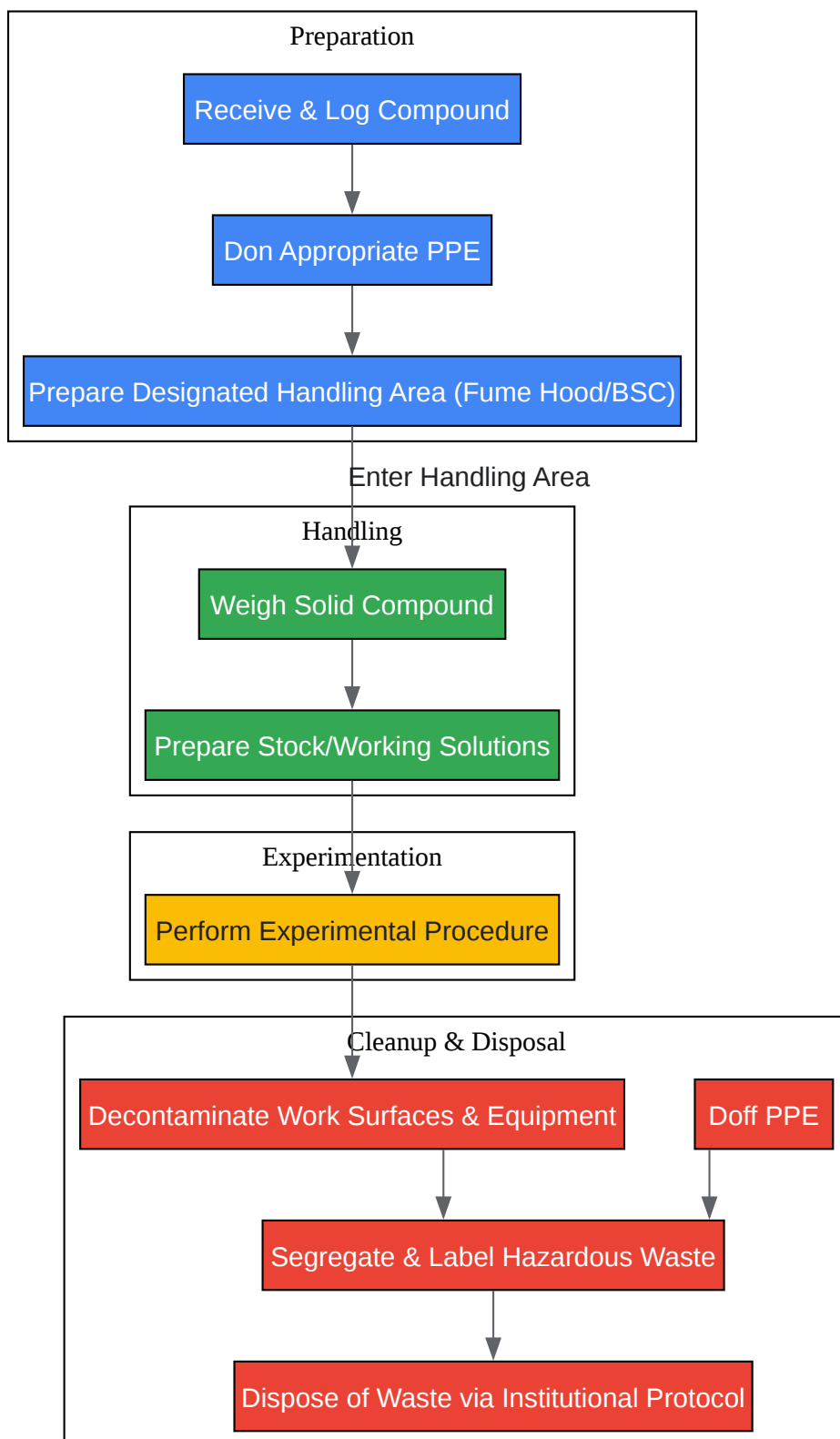
Disposal Plan

Proper disposal of **Salvinorin A propionate** and associated waste is critical to prevent environmental contamination and accidental exposure.

- **Unused Compound:** Expired or waste pharmaceuticals should be disposed of in accordance with applicable DEA, EPA, and FDA regulations.[5] Do not flush down the toilet or discard in the regular trash.[5] If possible, return the compound to the manufacturer for proper disposal.
[5]
- **Contaminated Materials:** All disposable items that have come into contact with **Salvinorin A propionate**, including gloves, gowns, weigh boats, and pipette tips, must be collected in a designated, sealed hazardous waste container.
- **Liquid Waste:** Solutions containing **Salvinorin A propionate** should be collected in a clearly labeled, sealed hazardous waste container for chemical waste.
- **Waste Labeling:** All waste containers must be clearly labeled with "Hazardous Waste" and the chemical name.
- **Waste Removal:** Follow your institution's guidelines for the pickup and disposal of hazardous chemical waste.

Experimental Workflow for Handling **Salvinorin A Propionate**

Below is a logical workflow for the safe handling of **Salvinorin A propionate** from receipt to disposal.



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